

Chemical structure analysis of lavendomycin and analogs

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Compound of Interest

Compound Name: *Lavendomycin*

CAS No.: 82987-09-5

Cat. No.: B1674584

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Executive Summary

This technical guide provides a rigorous analysis of Lavendamycin (frequently chemically indexed as Lavendamycin but often colloquially cited as **Lavendomycin**), a potent antitumor antibiotic isolated from *Streptomyces lavendulae*. Unlike standard fluoroquinolones that target DNA gyrase via a specific binding pocket, Lavendamycin functions primarily through NAD(P)H:quinone oxidoreductase 1 (NQO1)-mediated redox cycling and inhibition of Topoisomerase I/II and Reverse Transcriptase.

This document details the structural elucidation (NMR/MS), synthetic pathways (Pictet-Spengler condensation), and Structure-Activity Relationship (SAR) profiles necessary for developing next-generation analogs with improved solubility and reduced off-target toxicity.

Part 1: Structural Elucidation & Characterization Strategy

The core structure of Lavendamycin (C₂₂H₁₄N₄O₄) consists of a quinoline-5,8-dione fused to a

-carboline moiety. Definitive characterization requires a multi-modal approach to distinguish it from related streptonigrin-class antibiotics.

Mass Spectrometry (MS) Profiling

- Method: High-Resolution Electrospray Ionization (HR-ESI-MS).
- Protocol:
 - Dissolve 0.1 mg of analyte in MeOH:H₂O (1:1) with 0.1% Formic Acid.
 - Direct infusion at 5 μ L/min.
 - Target Ion:

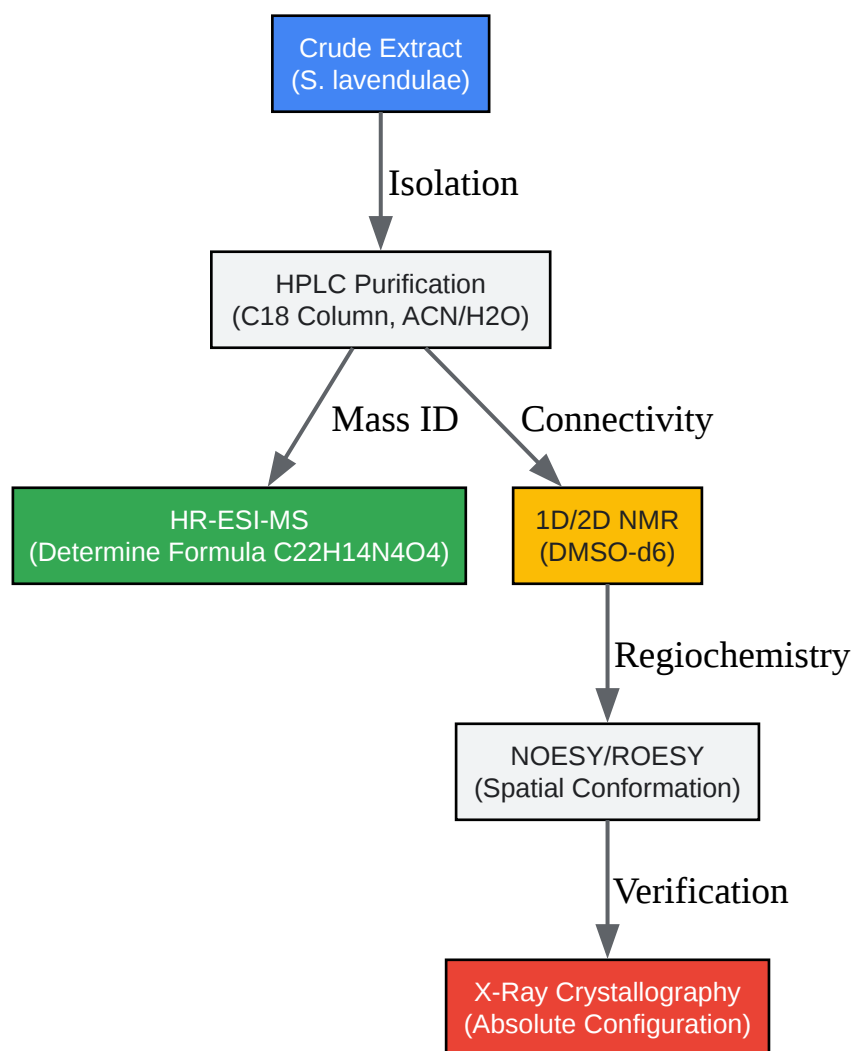
at m/z 399.1093 (calc).
 - Fragmentation Pattern: Look for neutral loss of CO (28 Da) typical of quinones, and cleavage of the amide linkage in analogs.

Nuclear Magnetic Resonance (NMR) Fingerprinting

The quinoline-5,8-dione core presents a unique electronic environment.

- Solvent: DMSO-d₆ (due to poor solubility in CDCl₃).
- Key Diagnostic Signals:
 - Quinone Carbonyls (¹³C): Two distinct peaks typically between 175–185 ppm.
 - Amide/Amine Protons (¹H): The C7-amino group (if present) appears as a broad singlet around 7.0–8.5 ppm, exchangeable with D₂O.
 - -Carboline NH: A highly deshielded singlet >11.0 ppm.

Structural Elucidation Workflow (DOT Diagram)



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Figure 1: Integrated workflow for the isolation and structural confirmation of Lavendamycin.

Part 2: Synthetic Pathways & Analog Generation

The total synthesis of Lavendamycin and its analogs typically utilizes the Pictet-Spengler condensation, which allows for the convergent assembly of the pentacyclic framework.

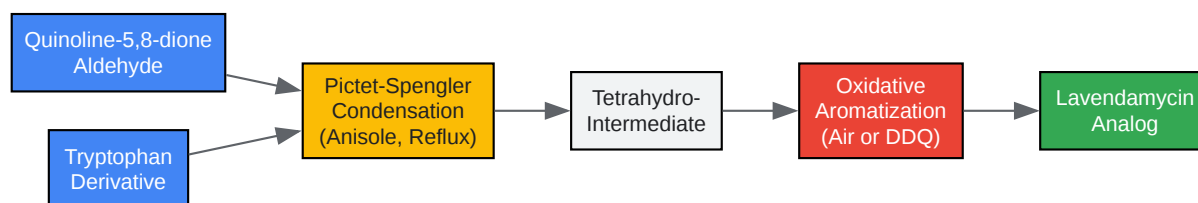
The Pictet-Spengler Strategy

This method couples a quinoline-5,8-dione aldehyde with a tryptophan methyl ester (or tryptamine derivative).[1]

- Reaction Protocol:

- Reagents: Quinoline aldehyde (1.0 eq), Tryptophan ethyl ester hydrochloride (1.1 eq).
- Solvent: Anisole or Xylene (high boiling point required).
- Conditions: Reflux (140–150°C) for 12–24 hours under Argon.
- Oxidation: The initial condensation product (tetrahydro-intermediate) often undergoes spontaneous oxidative aromatization in situ, or requires DDQ treatment.
- Purification: Flash chromatography (SiO₂, CH₂Cl₂/MeOH).

Synthesis Diagram (DOT)



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Figure 2: Convergent synthesis of Lavendamycin analogs via Pictet-Spengler condensation.

Part 3: Structure-Activity Relationship (SAR)

The biological activity of Lavendamycin is driven by its ability to act as a substrate for NQO1 (bioreductive activation) and its intercalation into DNA.

Key SAR Drivers

- C-7 Position (Quinone Ring):
 - Natural:[2] Amino group (-NH₂).
 - Modification: Acylation or alkylation modulates the redox potential (). Bulky lipophilic groups here often reduce potency, while small amines maintain NQO1 substrate specificity.

- C-2' Position (Indole/Pyridine):
 - Modification: Introduction of hydroxymethyl or amide groups can significantly enhance water solubility without abolishing cytotoxicity.
- A-Ring Substitutions:
 - Methylation patterns affect the planarity and DNA intercalation ability.

Comparative Potency Data

Compound ID	C-7 Substituent	C-2' Substituent	NQO1 Reduction Rate (μmol/min/mg)	Cytotoxicity (IC ₅₀ , A549 cells)
Lavendamycin	-NH ₂	-CH ₃	High	< 0.1 μM
Analog 37	-NH ₂	-CH ₂ OH	263 ± 30	High (Selective)
Analog 31	-NHCOC ₃ H ₇	-CONH ₂	0.1 ± 0.1	Low (Inactive)
MB-97	-NH-Alkyl	-H	Moderate	10 nM (Potent)

Table 1: SAR data highlighting the correlation between NQO1 reduction rates and cytotoxicity [1, 2].

Part 4: Mechanism of Action & Analytical Assays

Lavendamycin acts as a "bioreductive alkylating agent" or "redox cycler."

Mechanism

- Reduction: NQO1 reduces the quinone to a hydroquinone.
- Cycling: The hydroquinone is unstable and auto-oxidizes back to the quinone, generating Superoxide Anion ().

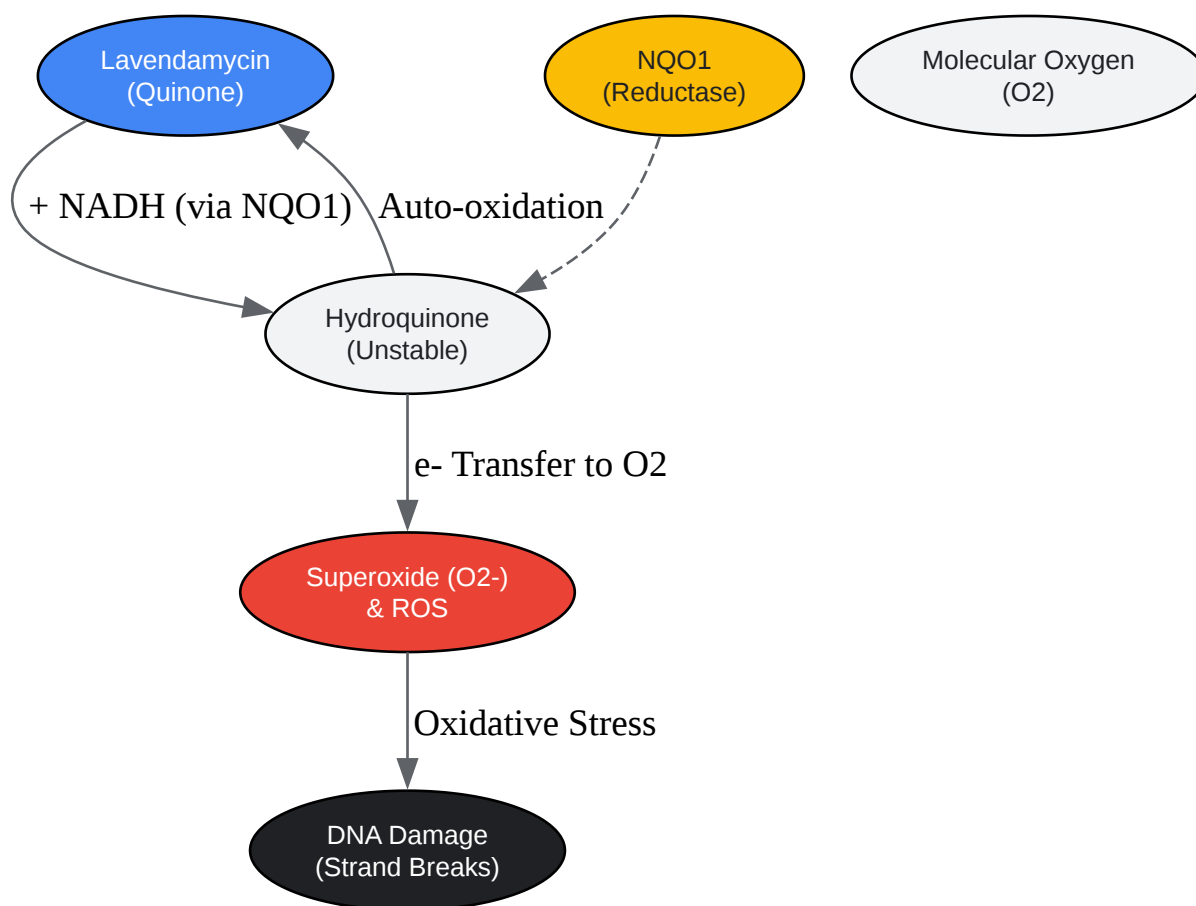
- Damage: ROS causes DNA strand breaks. Alternatively, the hydroquinone can act as a direct alkylator.

Protocol: NQO1 Activity Assay

To validate analogs as NQO1 substrates:

- Buffer: 25 mM Tris-HCl (pH 7.4), 0.7 mg/mL BSA.
- Cofactor: Add NADH (200 μ M).
- Initiation: Add recombinant human NQO1 enzyme and the Lavendamycin analog (10–100 μ M).
- Detection: Monitor the decrease in NADH absorbance at 340 nm over 5 minutes using a UV-Vis spectrophotometer.
- Control: Use Dicoumarol (NQO1 inhibitor) to confirm specificity.

Mechanism Diagram (DOT)



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Figure 3: NQO1-mediated redox cycling mechanism of Lavendamycin.

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